

# In-Depth Technical Guide to the Safety of 4-(Hydroxymethyl)benzeneboronic Acid

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## Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzeneboronic acid

Cat. No.: B1301990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **4-(Hydroxymethyl)benzeneboronic acid** (CAS No. 59016-93-2), a key intermediate in organic synthesis and drug development.<sup>[1][2]</sup> The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses.

## Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	4-(Hydroxymethyl)benzeneboronic acid
Synonyms	(4-Boronophenyl)methanol, 4-(Hydroxymethyl)phenylboronic acid
CAS Number	59016-93-2
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BO <sub>3</sub>
Molecular Weight	151.96 g/mol [1][3]
Appearance	White to off-white powder or solid[1][4]
Melting Point	251-256 °C[1][5]
Solubility	Soluble in water[4]

## Hazard Identification and Classification

**4-(Hydroxymethyl)benzeneboronic acid** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3][6][7] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[3][4][6][7][8]

### GHS Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

Source:[3][6][7]

## Hazard Statements and Precautionary Measures

The following table summarizes the GHS hazard (H) and precautionary (P) statements.

Type	Code	Statement
Hazard	H315	Causes skin irritation.[3][7]
H319	Causes serious eye irritation. [3][7]	
H335	May cause respiratory irritation.[3][7][9]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[7][9]
P264	Wash face, hands and any exposed skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.[6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[7]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[7]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]	
P312	Call a POISON CENTER or doctor if you feel unwell.[6]	
P362 + P364	Take off contaminated clothing and wash it before reuse.	

P403 + P233

Store in a well-ventilated place. Keep container tightly closed.

P501

Dispose of contents/container to an approved waste disposal plant.[\[6\]](#)

Source:[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)

4-(Hydroxymethyl)benzeneboronic acid

CAS: 59016-93-2

## GHS Hazard Classification

H315

Skin Irritation (Cat. 2)

H319

Eye Irritation (Cat. 2A)

H335

Respiratory Irritation (STOT SE 3)

Hazard Pictogram

[Click to download full resolution via product page](#)GHS Hazard Profile of **4-(Hydroxymethyl)benzeneboronic acid**.

## Toxicological Information

Quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **4-(Hydroxymethyl)benzeneboronic acid** are not available in the

reviewed literature and safety data sheets.[8] The toxicological properties have not been fully investigated.[4][6] However, some studies on arylboronic acids suggest they may be weakly mutagenic in microbial assays.[6] In vivo studies on a range of arylboronic acids have not shown mutagenic effects.[8]

Toxicological Endpoint	Data
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **4-(Hydroxymethyl)benzeneboronic acid** are not publicly available. The hazard classifications are based on data from suppliers and regulatory bodies. General methodologies for assessing skin and eye irritation typically follow OECD Guidelines for the Testing of Chemicals (e.g., OECD 404 for acute dermal irritation/corrosion and OECD 405 for acute eye irritation/corrosion). Respiratory irritation potential is often evaluated based on structural analogues and computational models.



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Logical workflow for safety assessment and handling.

## First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[6][8]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention.[6][8]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[6][7][8]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Get medical attention.[6][8]

## Handling and Storage

### Safe Handling

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[7\]](#)[\[8\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)[\[8\]](#)
- Avoid breathing dust.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[7\]](#)

### Storage

- Keep container tightly closed in a dry and well-ventilated place.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Store in a cool place. Some suppliers recommend refrigeration.[\[7\]](#)[\[8\]](#)
- Incompatible materials to avoid include strong oxidizing agents and strong acids.[\[6\]](#)[\[7\]](#)

## Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[8\]](#)
- Specific Hazards: Hazardous decomposition products include carbon oxides (CO, CO<sub>2</sub>) and boron oxides.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Fire-Fighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[8\]](#)
- Accidental Release: For spills, sweep up the material and place it into a suitable disposal container. Avoid generating dust. Ensure adequate ventilation.[\[6\]](#)[\[8\]](#)

## Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[6][7][8]
- Conditions to Avoid: Incompatible products, excess heat, and dust formation.[6][8]
- Incompatible Materials: Strong oxidizing agents, strong acids.[6][7]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and oxides of boron. [6][7][8]
- Hazardous Polymerization: Will not occur.[6][8]

This guide is intended to provide key safety information for trained professionals. Always refer to the specific Safety Data Sheet provided by the supplier before handling this chemical.

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